Comparative Guide: Structural Analysis of (4-(Bromomethyl)phenyl)(cyclopropyl)methanone Derivatives

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Compound of Interest

Compound Name:	*(4-(Bromomethyl)phenyl)(cyclopropyl)methanone*
CAS No.:	*35981-66-9*
Cat. No.:	*B151632*

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Executive Summary

This guide provides a technical analysis of the crystal structure and physicochemical properties of **(4-(Bromomethyl)phenyl)(cyclopropyl)methanone** (CAS: 35981-66-9), a critical intermediate in the synthesis of renin inhibitors and other pharmaceutical agents.

Unlike standard alkyl ketones, the cyclopropyl moiety introduces unique electronic effects (Walsh orbital conjugation) that dictate specific solid-state conformations. This guide compares the bromomethyl derivative against its chloromethyl and isopropyl analogues, offering researchers a decision matrix for selecting the optimal intermediate based on reactivity, crystallizability, and hydrolytic stability.

Part 1: Structural Anatomy & Crystallographic Principles

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The Bisected Conformation (The "Conformational Lock")

The defining crystallographic feature of cyclopropyl phenyl ketones is the bisected conformation. Unlike isopropyl groups, which rotate freely or adopt twisted conformations to minimize steric clash, the cyclopropyl ring locks into a specific orientation to maximize electronic conjugation.

- Mechanism: The

  -bonds of the cyclopropyl ring (Walsh orbitals) possess significant

  -character. To conjugate with the

  -system of the carbonyl group, the cyclopropyl ring plane aligns perpendicular to the plane of the carbonyl group.

- X-Ray Evidence: Structural analogues (e.g., Cyclopropyl m-nitrophenyl ketone) consistently show the methine C-H bond of the cyclopropyl group is syn-planar (s-cis) to the carbonyl oxygen.

- Impact: This conformation flattens the molecular core, facilitating

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  stacking in the crystal lattice, which often leads to higher melting points and better crystallinity compared to isopropyl analogues.

The Benzyl Bromide Moiety

The para-bromomethyl group introduces a "soft" electrophile into the lattice.

- Bond Length: The C-Br bond is typically 1.94–1.97 Å, significantly longer than the C-Cl bond (~1.79 Å) in the chloromethyl analogue.

- Intermolecular Interactions: Crystalline packing is often dominated by Type II Halogen...Halogen interactions (Br...Br) or weak C-H...Br hydrogen bonds, which act as "molecular glue" stabilizing the lattice along specific axes (often the b-axis in monoclinic systems).

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Part 2: Comparative Performance Guide

This section objectively compares the target molecule (Compound A) against its two most common alternatives: the more stable Chloride (Compound B) and the sterically different Isopropyl (Compound C).

Table 1: Physicochemical & Structural Comparison

Feature	Compound A (Target)	Compound B (Alternative)	Compound C (Alternative)
Structure	(4-(Bromomethyl)phenyl)(cyclopropyl)methanone	(4-(Chloromethyl)phenyl)(cyclopropyl)methanone	(4-(Bromomethyl)phenyl)(isopropyl)methanone
Electrophilicity	High (Ideal for difficult alkylations)	Moderate (Requires iodide catalyst)	High
Crystal Stability	Low (Sensitive to hydrolysis/light)	High (Stable at RT)	Moderate
Lattice Packing	Dominated by Br...Br & -stacking	Dominated by Dipole-Dipole	Disordered (Isopropyl rotation)
Conformation	Rigid Bisected (s-cis)	Rigid Bisected (s-cis)	Twisted/Gauche
Typical Space Group	P21/c or P-1	P21/c	P21/n
Use Case	Rapid synthesis; sensitive targets	Scale-up; storage stability	Non-conjugated analogues

Comparative Insights

- Reactivity vs. Stability: Compound A crystallizes readily but degrades upon prolonged exposure to X-rays or moist air (hydrolysis to the benzyl alcohol). Compound B is the superior choice for long-term storage or crystallographic reference standards due to the stronger C-Cl bond.

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- Conformational Rigidity: If your drug target requires a rigid linker, the cyclopropyl derivatives (A & B) are superior. The isopropyl group in Compound C introduces conformational entropy, often resulting in disordered crystal structures and lower melting points.

Part 3: Experimental Protocols

Protocol 1: Synthesis & Purification (Self-Validating)

Rationale: Radical bromination is efficient but prone to over-bromination (gem-dibromide formation). This protocol uses a stoichiometry control strategy.

Reagents:

- (4-Methylphenyl)(cyclopropyl)methanone (1.0 eq)
- N-Bromosuccinimide (NBS) (1.05 eq)
- AIBN (Catalytic, 0.05 eq)
- CCl4 or Trifluorotoluene (Solvent)

Step-by-Step:

- Dissolution: Dissolve the methyl ketone precursor in anhydrous solvent (0.5 M concentration).
- Initiation: Add NBS and AIBN. Heat to reflux (76°C for CCl4). Validation: The solution should turn orange (Br2 generation) then fade to pale yellow (consumption).
- Monitor: Track via TLC (Hexane/EtOAc 9:1). Product A moves slower than the starting material but faster than the gem-dibromide byproduct.
- Quench: Cool to 0°C to precipitate succinimide. Filter.
- Crystallization (Crucial): Do not column chromatograph if possible (silica acidity causes degradation). Recrystallize the crude solid from hot Heptane/IPA (10:1).
  - Why? The non-polar heptane forces the polar succinimide traces out, while IPA helps solubilize the ketone.

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Protocol 2: Single Crystal Growth (Vapor Diffusion)

Rationale: Benzyl bromides are thermally sensitive; room temperature evaporation often yields oils. Vapor diffusion is gentler.

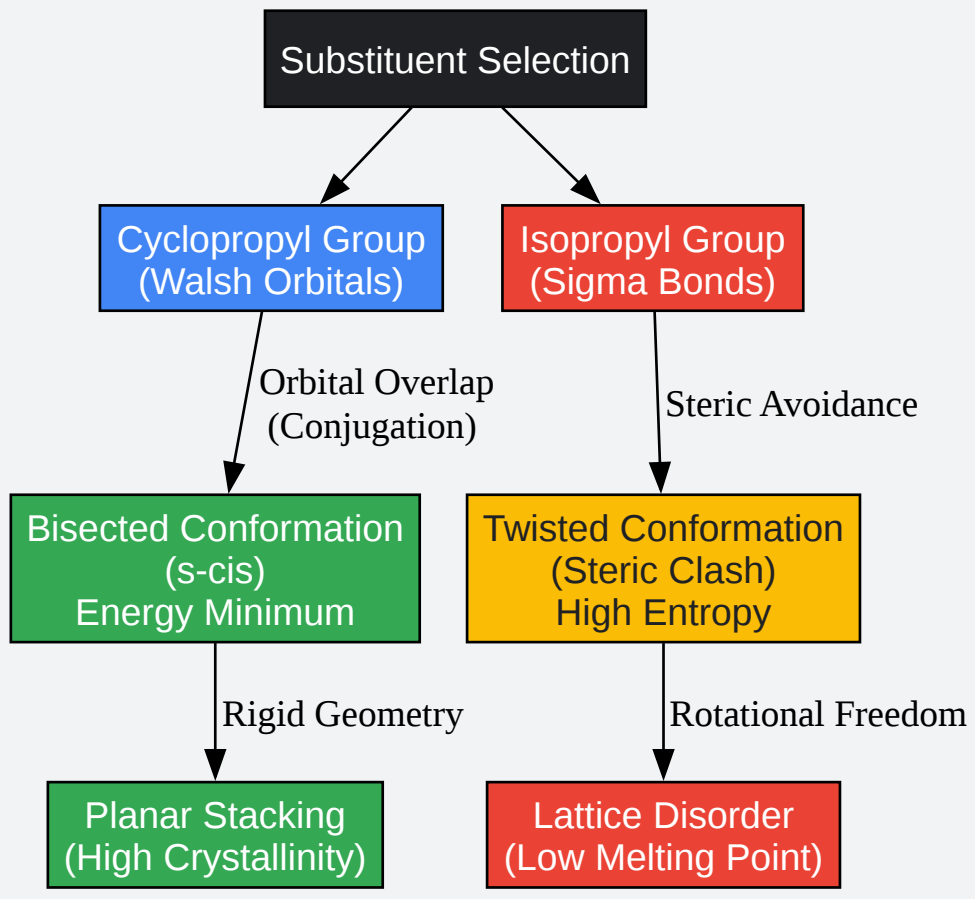
- Inner Vial: Dissolve 20 mg of Compound A in 0.5 mL of Dichloromethane (DCM).
- Outer Vial: Place 3 mL of Pentane in a larger vial.
- Equilibration: Cap tightly. The pentane vapors will slowly diffuse into the DCM, lowering solubility without thermal shock.
- Harvest: Colorless prisms should appear within 48 hours. Mount immediately using Paratone oil to prevent hydrolysis.

Part 4: Visualization of Structural Logic

Diagram 1: Conformational Energy Landscape

This diagram illustrates the "Conformational Lock" effect of the cyclopropyl group compared to the isopropyl alternative, explaining why Compound A yields higher quality crystals.

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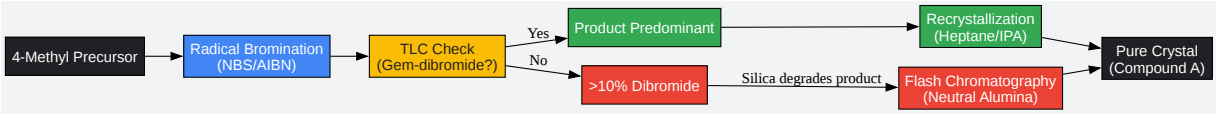


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Caption: The cyclopropyl group forces a bisected (planar) conformation due to electronic conjugation, leading to ordered crystal packing. The isopropyl group adopts a twisted geometry, increasing disorder.

Diagram 2: Synthesis & Purification Workflow

A decision tree for handling the reactive benzyl bromide intermediate.



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Caption: Optimized workflow prioritizing recrystallization over chromatography to prevent degradation of the reactive benzyl bromide.

References

- Allen, F. H. (2002). The Cambridge Structural Database: a quarter of a million crystal structures and rising. Acta Crystallographica Section B, 58(3), 380-388. Link
- Kolb, V. M., Donahue, M. G., et al. (2002).[1] Cyclopropyl m-nitrophenyl ketone.[1] Acta Crystallographica Section E, 58(11), o1161-o1163. Link
  - Support for the bisected conform
- Revathi, B. K., et al. (2015). Crystal structure of methanone. Acta Crystallographica Section E, 71(10), o703–o704. Link
  - Comparative data for chloromethyl-phenyl ketone packing.
- Verevkin, S. P., et al. (2003). Thermochemistry of Benzyl Halides. Journal of Physical Chemistry A, 107(40), 8683-8689. Link
  - Thermodynamic stability comparison of Benzyl Bromide vs. Chloride.

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Sources

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